

The Dawn of Organic Ferroelectricity: A Technical Guide to Croconic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Croconic acid*

Cat. No.: B025663

[Get Quote](#)

An In-depth Exploration of the Discovery, Properties, and Experimental Investigation of a Groundbreaking Organic Ferroelectric Material

For Researchers, Scientists, and Drug Development Professionals

The discovery of ferroelectricity in **croconic acid** in 2010 marked a significant milestone in materials science, demonstrating that a simple, hydrogen-bonded organic molecule can exhibit robust ferroelectric properties comparable to conventional inorganic perovskites. This finding has opened new avenues for the development of flexible, lightweight, and biocompatible electronic devices. This technical guide provides a comprehensive overview of the core scientific principles underlying the ferroelectricity of **croconic acid**, detailed experimental protocols for its characterization, and a summary of its key quantitative properties.

The Discovery and Mechanism of Ferroelectricity in Croconic Acid

In 2010, a team of researchers led by Sachio Horiuchi at the National Institute of Advanced Industrial Science and Technology (AIST) in Japan, in collaboration with the University of Tokyo and the Japan Science and Technology Agency (JST), reported the discovery of ferroelectricity in single crystals of **croconic acid** ($C_5H_2O_5$) at room temperature.^[1] This was a landmark achievement, as previous organic ferroelectrics were typically polymers or multi-component systems with significantly lower polarization values.

The ferroelectricity in **croconic acid** originates from a unique proton transfer mechanism within its crystal structure. The molecules are arranged in pleated sheets, forming hydrogen-bonded chains. The application of an external electric field induces a collective transfer of protons along these hydrogen bonds, leading to a reversal of the molecule's dipole moment. This proton tautomerism, a shift in the position of a proton, is coupled with a rearrangement of the π -electron system within the five-membered carbon ring, resulting in a large spontaneous polarization.[2][3]

Figure 1: Proton transfer mechanism in **croconic acid**.

Quantitative Ferroelectric Properties

Croconic acid exhibits impressive ferroelectric properties, particularly its high spontaneous polarization, which is comparable to some inorganic ferroelectric materials. The key quantitative data are summarized in the table below.

Property	Symbol	Value	Units	Notes
Spontaneous Polarization	Ps	~20 - 30	$\mu\text{C}/\text{cm}^2$	The range reflects variations in crystal quality and measurement conditions. [1] [3]
Remanent Polarization	Pr	~20 - 30	$\mu\text{C}/\text{cm}^2$	
Coercive Field	Ec	~7.5 - 15	kV/cm	[1]
Curie Temperature	Tc	> 400	K	The exact temperature is difficult to determine as the crystal decomposes before the transition. [4]
Molecular Dipole Moment	μ	9 - 10	D	In dioxane solution. [4]

Experimental Protocols

This section provides detailed methodologies for the key experiments used to characterize the ferroelectric properties of **croconic acid**.

Synthesis of Single Crystals

High-quality single crystals are essential for accurate characterization.

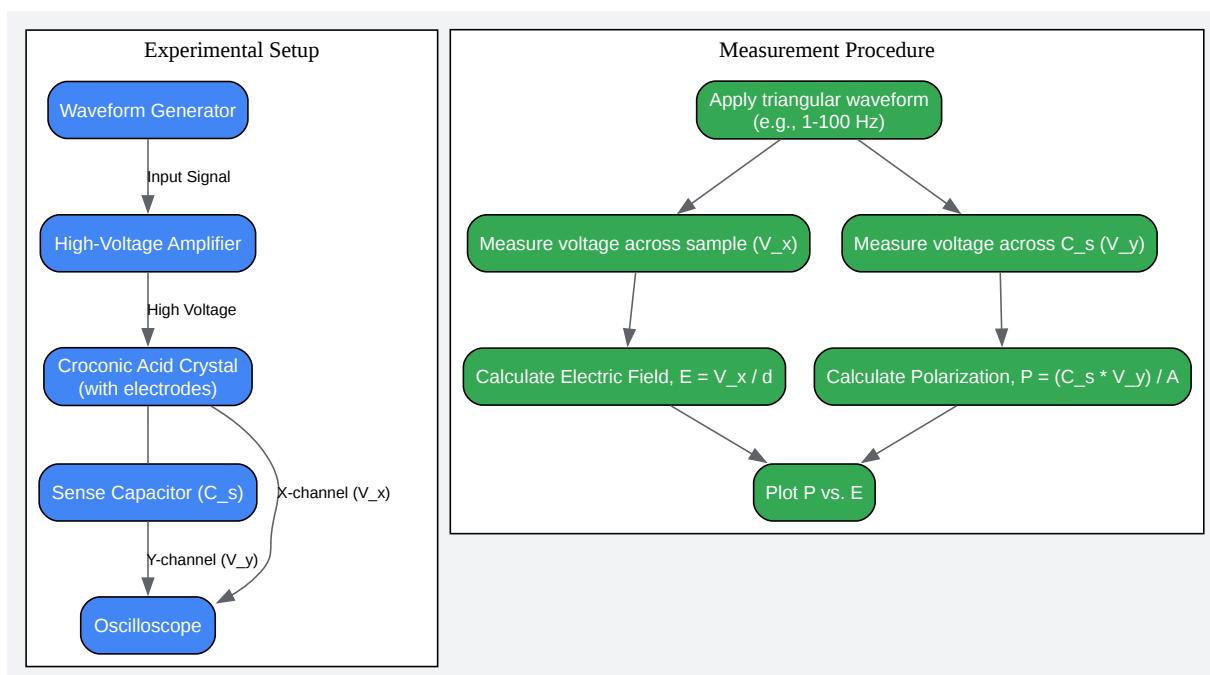
Protocol:

- Solution Preparation: Prepare a saturated aqueous solution of **croconic acid**.

- Slow Evaporation: Allow the solution to evaporate slowly at a constant temperature (e.g., 30 °C) in a controlled environment to promote the growth of large, well-formed crystals.
- Crystal Harvesting: Carefully harvest the crystals from the solution.

Polarization-Electric Field (P-E) Hysteresis Loop Measurement

The P-E hysteresis loop is the definitive proof of ferroelectricity. It is measured using a Sawyer-Tower circuit.



[Click to download full resolution via product page](#)

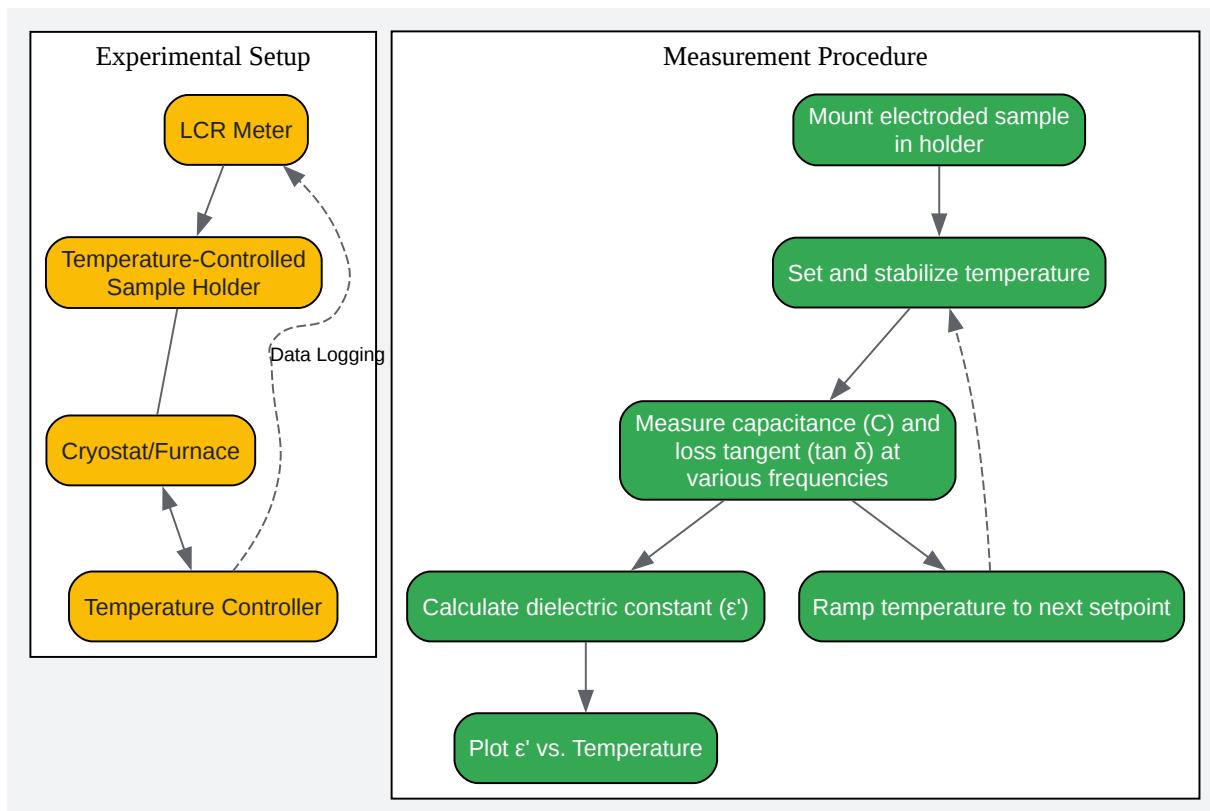
Figure 2: Workflow for P-E hysteresis measurement.

Detailed Methodology:

- Sample Preparation:
 - Select a thin, plate-like single crystal of **croconic acid**.
 - Deposit parallel plate electrodes (e.g., gold or silver paste) on opposite faces of the crystal. The faces should be perpendicular to the polar axis.
- Circuit Assembly:
 - Construct a Sawyer-Tower circuit.
 - Connect a waveform generator to a high-voltage amplifier.
 - Connect the output of the amplifier to the **croconic acid** sample in series with a linear sense capacitor (C_s). The capacitance of C_s should be much larger than that of the sample.
- Measurement:
 - Apply a triangular or sinusoidal AC voltage from the waveform generator. The frequency can be varied (e.g., 1 Hz to 1 kHz).
 - Connect the voltage across the sample to the X-channel of an oscilloscope and the voltage across the sense capacitor to the Y-channel.
 - The oscilloscope will display the P-E hysteresis loop. The polarization (P) is proportional to the voltage across the sense capacitor, and the electric field (E) is the voltage across the sample divided by its thickness.

Dielectric Constant Measurement

The dielectric constant is measured as a function of temperature to identify the ferroelectric phase transition (Curie temperature).



[Click to download full resolution via product page](#)

Figure 3: Workflow for dielectric constant measurement.

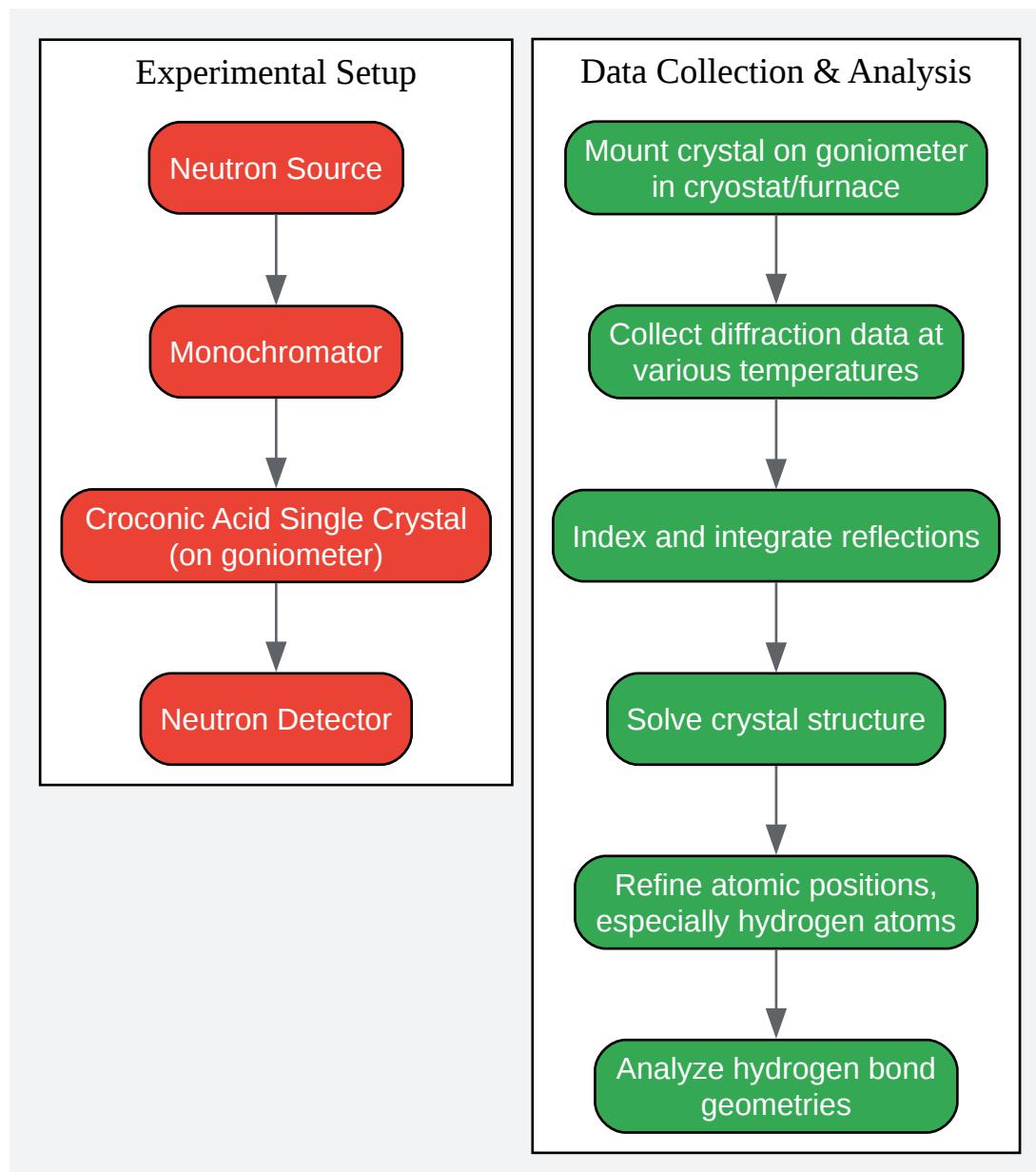
Detailed Methodology:

- Sample Preparation: Prepare an electroded single crystal as for the P-E measurement.
- Experimental Setup:
 - Place the sample in a temperature-controlled sample holder connected to a cryostat or furnace.
 - Connect the sample holder to an LCR meter.

- Measurement:
 - Measure the capacitance (C) and dielectric loss ($\tan \delta$) of the sample at a fixed frequency (e.g., 1 kHz, 10 kHz, 100 kHz) as the temperature is slowly ramped (e.g., 1-2 K/min).
 - The dielectric constant (ϵ') can be calculated from the capacitance, the electrode area (A), and the sample thickness (d) using the formula for a parallel plate capacitor: $C = \epsilon' \epsilon_0 A / d$, where ϵ_0 is the permittivity of free space.
 - A peak in the dielectric constant versus temperature plot indicates the Curie temperature.

Single Crystal Neutron Diffraction

Neutron diffraction is crucial for precisely locating the hydrogen atoms and confirming the proton transfer mechanism.



[Click to download full resolution via product page](#)

Figure 4: Workflow for single crystal neutron diffraction.

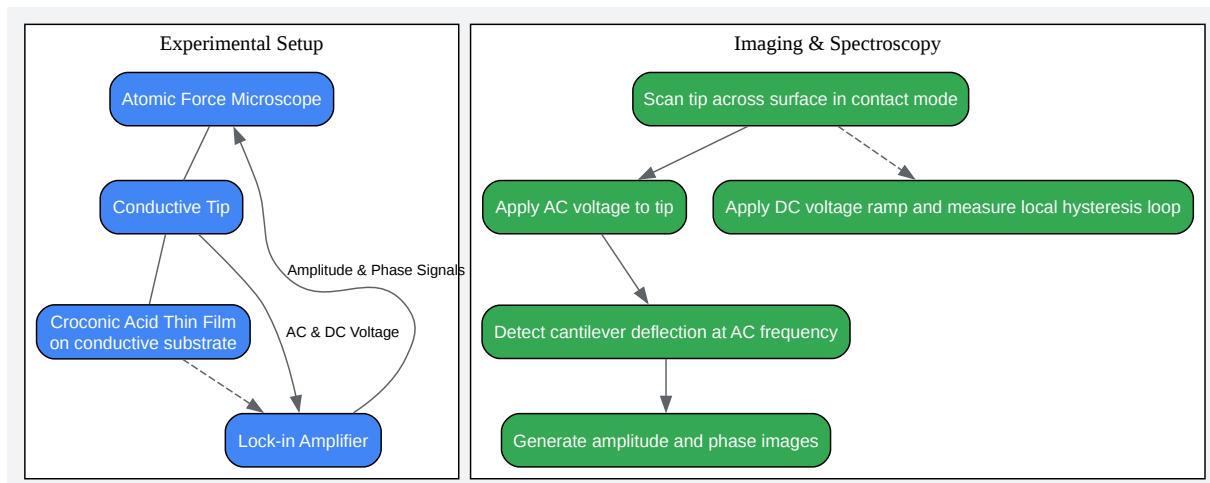
Detailed Methodology:

- **Crystal Preparation:** A large, high-quality single crystal of **croconic acid** is required. Deuteration of the sample can improve the signal-to-noise ratio.
- **Data Collection:**

- Mount the crystal on a goniometer in a neutron diffractometer.
- Cool or heat the crystal to the desired temperature.
- Collect a series of diffraction patterns at different crystal orientations.
- Data Analysis:
 - Process the raw data to obtain a list of reflection intensities.
 - Solve the crystal structure using standard crystallographic software.
 - Refine the atomic positions, paying special attention to the positions of the hydrogen/deuterium atoms to determine the nature of the hydrogen bonds.

Piezoresponse Force Microscopy (PFM)

PFM is a powerful technique for imaging ferroelectric domains and measuring local ferroelectric properties at the nanoscale.



[Click to download full resolution via product page](#)**Figure 5:** Workflow for Piezoresponse Force Microscopy.

Detailed Methodology:

- Sample Preparation: A thin film of **croconic acid** is deposited on a conductive substrate (e.g., gold-coated silicon).
- PFM Imaging:
 - A conductive AFM tip is brought into contact with the surface of the film.
 - An AC voltage is applied between the tip and the substrate.
 - The cantilever's deflection in response to the piezoelectric vibrations of the film is detected by a lock-in amplifier.
 - By scanning the tip across the surface, maps of the amplitude and phase of the piezoresponse are generated, which correspond to the magnitude and direction of the local polarization, respectively.
- Switching Spectroscopy PFM (SS-PFM):
 - The tip is held at a fixed location, and a DC voltage is swept to locally switch the polarization.
 - The piezoresponse is measured as a function of the DC voltage, yielding a local P-E hysteresis loop.

Conclusion and Future Outlook

The discovery of robust ferroelectricity in **croconic acid** has fundamentally changed the landscape of organic electronics. Its high polarization, low coercive field, and simple molecular structure make it a promising candidate for a new generation of ferroelectric devices, including non-volatile memories, sensors, and actuators. The detailed experimental protocols provided in this guide offer a starting point for researchers and professionals to explore and harness the potential of this remarkable material. Further research into optimizing crystal growth,

understanding the role of defects, and exploring chemical modifications to tune its properties will undoubtedly lead to exciting advancements in the field of organic ferroelectrics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Ferroelectric behaviour in solid croconic acid using neutron scattering and first-principles density functional theory (Journal Article) | ETDEWEB [osti.gov]
- 3. arxiv.org [arxiv.org]
- 4. arxiv.org [arxiv.org]
- To cite this document: BenchChem. [The Dawn of Organic Ferroelectricity: A Technical Guide to Croconic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b025663#discovery-of-ferroelectricity-in-croconic-acid\]](https://www.benchchem.com/product/b025663#discovery-of-ferroelectricity-in-croconic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com